

Isobutyl octanoate safety data sheet and handling precautions

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Compound of Interest

Compound Name: *Isobutyl octanoate*

Cat. No.: B1582965

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An In-depth Technical Guide to the Safe Handling of **Isobutyl Octanoate**

For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety profile and handling requirements of chemical compounds is paramount. This guide provides a detailed overview of the safety data for **Isobutyl octanoate** (CAS No. 5461-06-3), including its physical and chemical properties, handling precautions, and emergency procedures.

Chemical Identification

Isobutyl octanoate is a fatty acid ester known for its characteristic fruity aroma.^[1] It is primarily used as a flavoring agent in the food industry.^[2]

Identifier	Value
Chemical Name	Isobutyl octanoate ^{[2][3]}
Synonyms	2-methylpropyl octanoate, Isobutyl caprylate, n-Caprylic acid isobutyl ester ^{[2][3]}
CAS Number	5461-06-3 ^{[1][2][3]}
EC Number	226-744-8 ^{[2][3]}
Molecular Formula	C ₁₂ H ₂₄ O ₂ ^{[3][4]}
Molecular Weight	200.32 g/mol ^{[3][4]}

Hazard Identification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Isobutyl octanoate** is generally not classified as a hazardous substance.^[2] An aggregation of 90 notifications to the ECHA C&L inventory indicated that 89 of them reported the substance as not meeting GHS hazard criteria.^[3] However, users should always consult the specific Safety Data Sheet (SDS) provided by the supplier for the most accurate and up-to-date hazard information.

- GHS Pictogram(s): No symbol^[2]
- Signal Word: No signal word^[2]
- Hazard Statement(s): None^[2]
- Precautionary Statement(s): None^[2]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Isobutyl octanoate**.

Property	Value	Reference
Appearance	Colorless clear liquid	[1]
Odor	Fruity, green, oily, floral	[1]
Specific Gravity	0.852 to 0.864 @ 25°C	[1]
Refractive Index	1.416 to 1.426 @ 20°C	[1]
Flash Point	93.89 °C (201.00 °F) - Tag Closed Cup	[1]
Vapor Pressure	0.061 mmHg @ 25°C (estimated)	[1]
Water Solubility	4.064 mg/L @ 25°C (estimated)	[1]
logP (o/w)	4.705 (estimated)	[1]

Handling and Storage

Proper handling and storage procedures are essential to ensure safety in the laboratory.

- Safe Handling: Handle in a well-ventilated area.[\[2\]](#) Wear suitable protective clothing, including gloves and eye protection, to avoid contact with skin and eyes.[\[2\]](#) Use non-sparking tools and prevent fire caused by electrostatic discharge.[\[2\]](#)
- Storage: Store containers tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#) Keep away from foodstuff containers and incompatible materials.[\[2\]](#)

Exposure Controls and Personal Protection

While no official occupational exposure limits have been established for **Isobutyl octanoate**, adherence to standard laboratory safety practices is crucial.[\[2\]](#)

- Eye/Face Protection: Wear tightly fitting safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[\[2\]](#)

- Skin Protection: Wear impervious, flame-resistant clothing and chemical-impermeable gloves.[2]
- Respiratory Protection: If irritation or other symptoms are experienced, or if exposure limits are exceeded, use a full-face respirator.[2]
- General Hygiene: Avoid contact with skin, eyes, and clothing.[5] Wash hands thoroughly after handling.[6]

Caption: PPE selection workflow for **Isobutyl octanoate**.

Emergency Procedures

In the event of an emergency, follow these first-aid and spill response measures.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration and seek immediate medical attention.[2]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.[2]
Eye Contact	Rinse cautiously with pure water for at least 15 minutes. Remove contact lenses if present and easy to do. Consult a doctor.[2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[2]

- Protective Actions: Firefighters should wear a self-contained breathing apparatus (SCBA) if necessary.[2]

Accidental Release Measures

- Personal Precautions: Avoid contact with skin and eyes.[2] Use personal protective equipment and ensure adequate ventilation.[2] Remove all sources of ignition.[2]
- Environmental Precautions: Prevent the chemical from entering drains or waterways.[2][5]
- Containment: Collect and contain the spillage using an inert absorbent material (e.g., sand, earth). Place in a suitable, closed container for disposal.[2]

Toxicological and Ecological Information

The safety data sheets reviewed for **Isobutyl octanoate** indicate a lack of specific data for most toxicological and ecological endpoints.

Toxicological Data

Endpoint	Result
Acute Oral Toxicity	No data available[2]
Acute Dermal Toxicity	No data available[2]
Acute Inhalation Toxicity	No data available[2]
Skin Corrosion/Irritation	No data available[2]
Serious Eye Damage/Irritation	No data available[2]
Respiratory or Skin Sensitization	No data available[2]
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available

Ecological Data

Endpoint	Result
Toxicity to Fish	No data available [2]
Toxicity to Daphnia	No data available [2]
Toxicity to Algae	No data available [2]
Persistence and Degradability	No data available [2]
Bioaccumulative Potential	No data available [2]

Methodological Context for Safety Data Generation

While specific experimental data for **Isobutyl octanoate** is not consistently available in public SDSs, the parameters listed are typically determined using standardized methodologies, often following OECD (Organisation for Economic Co-operation and Development) guidelines. Understanding these methods is crucial for a scientific audience.

- Flash Point: This is commonly determined using a closed-cup method, such as the Tag Closed Cup (TCC) test (ASTM D56). The liquid is heated in a closed container, and an ignition source is periodically introduced to the vapor space to determine the lowest temperature at which the vapors ignite.
- Acute Oral Toxicity (LD50): The OECD 423 (Acute Toxic Class Method) guideline is a stepwise procedure with a small number of animals per step. It helps to classify a substance into one of several toxicity classes based on the observed mortality, rather than determining a precise LD50 value.
- Skin Irritation/Corrosion: The OECD 404 guideline involves applying the test substance to the skin of a test animal (typically a rabbit) for a set period. The site is then observed for signs of erythema (redness) and edema (swelling) over several days.
- Acute Fish Toxicity (LC50): The OECD 203 guideline exposes fish (e.g., Rainbow Trout or Zebrafish) to various concentrations of the substance in water for 96 hours. The concentration that is lethal to 50% of the test population (LC50) is then determined.

Stability and Reactivity

- **Reactivity:** No specific data on reactivity is available.[2] As an ester, it may react with strong acids or bases. Esters can react with strong oxidizing acids, which may cause a vigorous and exothermic reaction.[7][8]
- **Chemical Stability:** The substance is considered stable under recommended storage conditions.
- **Hazardous Reactions:** No hazardous reactions have been reported.

Disposal and Transport

- **Disposal:** The material should be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[2] It is important not to contaminate water or discharge into sewer systems.[2]
- **Transport:** **Isobutyl octanoate** is not classified as a dangerous good for transport according to ADR/RID, IMDG, or IATA regulations.[2]

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